

2,3-Dichlorobenzotrifluoride: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2,3-
DICHLOROBENZOTRIFLUORIDE

Cat. No.: B1294808

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Introduction

2,3-Dichlorobenzotrifluoride is a specialized aromatic organic compound that serves as a crucial intermediate in the synthesis of a wide array of complex molecules.^{[1][2]} Its unique substitution pattern, featuring two chlorine atoms and a trifluoromethyl group on the benzene ring, imparts distinct reactivity and properties that are highly valued in the pharmaceutical and agrochemical industries. The presence of the trifluoromethyl group, in particular, is known to enhance metabolic stability, lipophilicity, and bioavailability of target molecules.^[3] This document provides detailed application notes and experimental protocols for the use of **2,3-dichlorobenzotrifluoride** as a versatile building block in organic synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of **2,3-dichlorobenzotrifluoride** is presented in Table 1. This data is essential for handling, reaction setup, and purification procedures.

Table 1: Physicochemical Properties of **2,3-Dichlorobenzotrifluoride**

Property	Value	Reference
CAS Number	54773-19-2	[2]
Molecular Formula	C ₇ H ₃ Cl ₂ F ₃	[2]
Molecular Weight	215.00 g/mol	[2]
Appearance	Colorless liquid	[2]
Boiling Point	184.4 °C at 760 mmHg	[2]
Melting Point	-26 °C	[2]
Density	1.464 g/cm ³	[2]
Flash Point	73.2 °C	[2]
Refractive Index	1.47	[2]

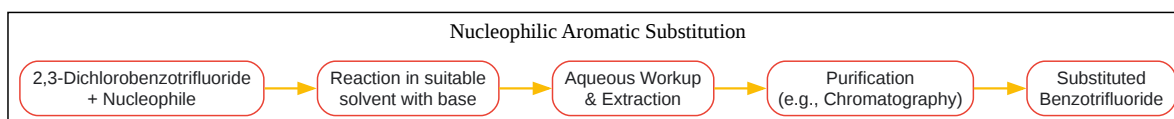
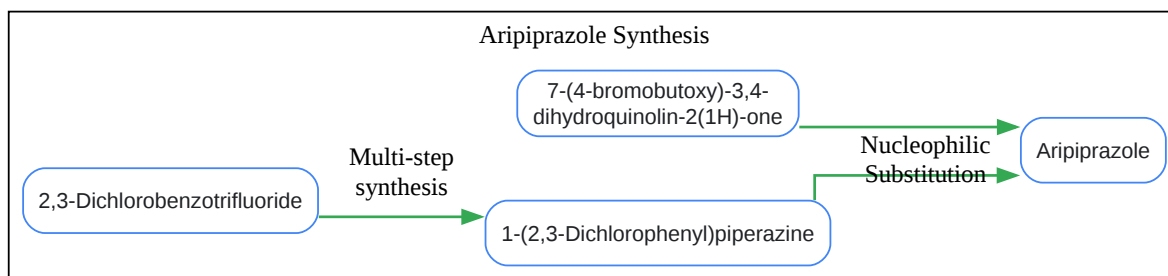
Applications in Organic Synthesis

2,3-Dichlorobenzotrifluoride is a valuable precursor for the synthesis of various functionalized molecules, primarily through nucleophilic aromatic substitution and palladium-catalyzed cross-coupling reactions.

Synthesis of Pharmaceutical Intermediates: The Case of Aripiprazole

A significant application of **2,3-dichlorobenzotrifluoride** is in the synthesis of the atypical antipsychotic drug, aripiprazole.[3][4][5] It serves as a key starting material for the preparation of the crucial intermediate, 1-(2,3-dichlorophenyl)piperazine.[3][4] This piperazine derivative is then coupled with a quinolinone moiety to form the final active pharmaceutical ingredient (API). [3][4][5]

The overall synthetic strategy is outlined in the following workflow diagram:



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- To cite this document: BenchChem. [2,3-Dichlorobenzotrifluoride: A Versatile Building Block in Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294808#2-3-dichlorobenzotrifluoride-as-a-building-block-in-organic-synthesis\]](https://www.benchchem.com/product/b1294808#2-3-dichlorobenzotrifluoride-as-a-building-block-in-organic-synthesis)

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